

# A Comprehensive Technical Guide to Tributyl Phosphate-d27

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## Compound of Interest

Compound Name: Tributyl phosphate-d27

Cat. No.: B579870

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **Tributyl phosphate-d27**, a deuterated analog of Tributyl phosphate (TBP). This document is intended for use by professionals in research, scientific, and drug development fields, offering detailed data, experimental protocols, and visual workflows to support its application.

## Core Compound Information

CAS Number: 61196-26-7[1]

**Tributyl phosphate-d27** is the deuterium-labeled version of Tributyl phosphate, an organophosphorus compound.[2][3] The substitution of hydrogen with deuterium makes it a valuable tool in various analytical and research applications, particularly as an internal standard in mass spectrometry-based quantification and as a tracer in metabolic studies.[3][4]

## Physicochemical and Isotopic Data

The following tables summarize the key quantitative data for **Tributyl phosphate-d27** and its non-deuterated counterpart.

Table 1: Properties of **Tributyl Phosphate-d27**

Property	Value
CAS Number	61196-26-7[1]
Molecular Formula	C <sub>12</sub> D <sub>27</sub> O <sub>4</sub> P
Molecular Weight	293.48 g/mol [2]
Physical Form	Liquid[2]
Isotopic Purity	≥98 atom % D[2]
Chemical Purity	≥98% (CP)[2]
Mass Shift	M+27[2]

Table 2: Physical Properties of Tributyl Phosphate (Non-Deuterated)

Property	Value
CAS Number	126-73-8[1]
Molecular Formula	C <sub>12</sub> H <sub>27</sub> O <sub>4</sub> P[5]
Molecular Weight	266.31 g/mol [5]
Appearance	Colorless, odorless liquid[5][6]
Melting Point	-79 °C[7]
Boiling Point	180-183 °C at 22 mmHg[7]
Density	0.979 g/mL at 25 °C[7]
Flash Point	145 °C (closed cup)
Water Solubility	Sparingly soluble[6][8]

## Experimental Protocol: Use as an Internal Standard in LC-MS/MS Analysis

This section details a general methodology for the use of **Tributyl phosphate-d27** as an internal standard for the quantification of Tributyl phosphate in a sample matrix (e.g.,

environmental water sample, biological fluid).

Objective: To accurately quantify the concentration of Tributyl phosphate (TBP) in a sample using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Tributyl phosphate-d27** as an internal standard.

Materials and Reagents:

- Tributyl phosphate (TBP) analytical standard
- **Tributyl phosphate-d27** (internal standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (optional, for mobile phase modification)
- Sample matrix (e.g., plasma, water)
- Solid Phase Extraction (SPE) cartridges (if sample cleanup is required)

Instrumentation:

- Liquid Chromatograph (LC) system
- Tandem Mass Spectrometer (MS/MS) with an appropriate ionization source (e.g., Electrospray Ionization - ESI)

Procedure:

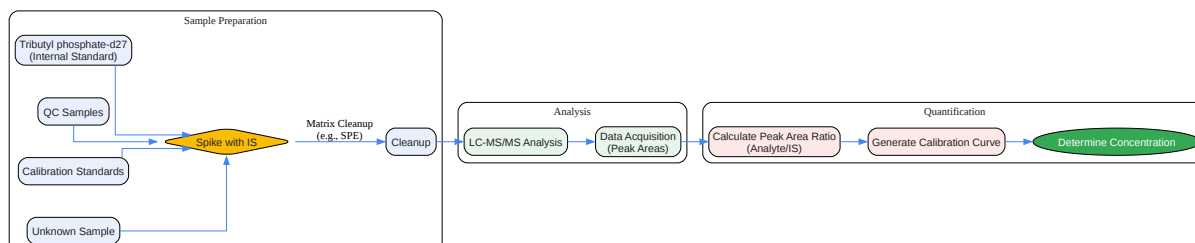
- Preparation of Stock Solutions:
  - Prepare a stock solution of TBP in methanol at a concentration of 1 mg/mL.
  - Prepare a stock solution of **Tributyl phosphate-d27** in methanol at a concentration of 1 mg/mL.
- Preparation of Calibration Standards and Quality Controls (QCs):

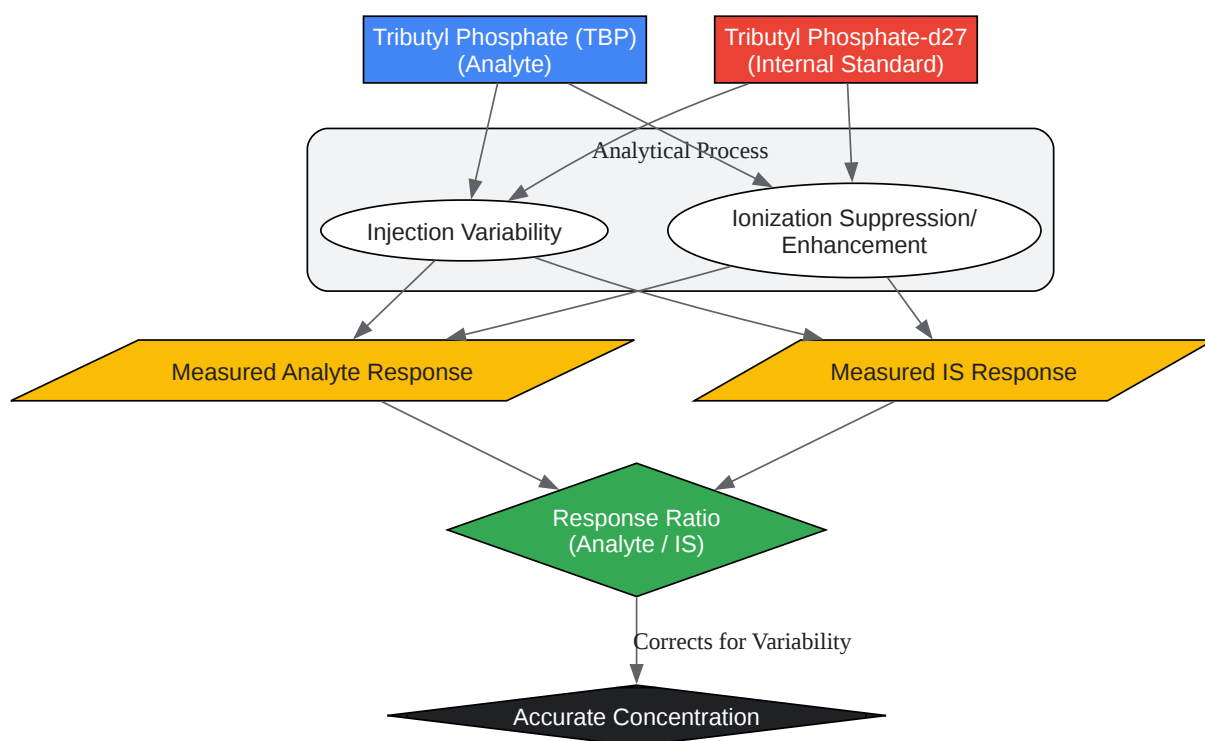
- From the TBP stock solution, prepare a series of working standard solutions by serial dilution in methanol to cover the expected concentration range in the samples.
- Prepare QC samples at low, medium, and high concentrations in the same manner.
- Spike a known volume of the appropriate TBP working standard into a blank sample matrix to create calibration standards.
- Spike a known volume of the appropriate TBP working standard into a blank sample matrix to create QC samples.
- Preparation of Internal Standard Working Solution:
  - Dilute the **Tributyl phosphate-d27** stock solution with methanol to a final concentration (e.g., 100 ng/mL). The optimal concentration should be determined during method development.
- Sample Preparation:
  - Thaw the unknown samples, calibration standards, and QC samples.
  - To a fixed volume of each sample (e.g., 100  $\mu$ L), add a precise volume of the internal standard working solution (e.g., 10  $\mu$ L).
  - Vortex mix all samples.
  - (Optional) If the matrix is complex (e.g., plasma), a protein precipitation step (e.g., with acetonitrile) or a solid-phase extraction (SPE) cleanup may be necessary to remove interferences.
- LC-MS/MS Analysis:
  - Set up the LC method, including the analytical column, mobile phases, flow rate, and gradient, to achieve chromatographic separation of TBP from other matrix components.
  - Set up the MS/MS method in Multiple Reaction Monitoring (MRM) mode. Determine the optimal precursor and product ion transitions for both TBP and **Tributyl phosphate-d27**.

- Example transition for TBP:  $[M+H]^+ \rightarrow$  characteristic fragment ion.
- Example transition for **Tributyl phosphate-d27**:  $[M+D]^+ \rightarrow$  characteristic fragment ion.
- Inject the prepared samples onto the LC-MS/MS system.
- Data Analysis:
  - Integrate the peak areas for both the TBP and **Tributyl phosphate-d27** MRM transitions.
  - Calculate the ratio of the peak area of TBP to the peak area of **Tributyl phosphate-d27**.
  - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.
  - Determine the concentration of TBP in the unknown samples and QC samples by interpolating their peak area ratios from the calibration curve.

## Workflow and Pathway Diagrams

The following diagrams, generated using Graphviz, illustrate the experimental workflow and the logical relationship of using an internal standard.





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